

An In-depth Technical Guide to the Safe Handling of Cesium Pivalate

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Compound of Interest

Compound Name: Cesium pivalate

Cat. No.: B1349073

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling precautions for all laboratory reagents is paramount. This guide provides a comprehensive overview of the safety protocols for **Cesium pivalate**, a commonly used organic base in palladium-catalyzed cross-coupling and carbonylation reactions.

Chemical and Physical Properties

Cesium pivalate, also known as Cesium 2,2-dimethylpropanoate, is a white crystalline powder. A summary of its key physical and chemical properties is presented below.

Property	Value	References
CAS Number	20442-70-0	[1][2]
Molecular Formula	C ₅ H ₉ O ₂ Cs	[2][3]
Molecular Weight	234.03 g/mol	[2][4]
Appearance	White powder or crystal	[3][5]
Melting Point	344-348 °C	[2][3]
Purity	≥ 95% - 98%	[2][3]
Solubility	Soluble in organic solvents	[2][6]
Hygroscopicity	Hygroscopic	[5]

Hazard Identification and Classification

Cesium pivalate is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[\[4\]](#)

Hazard Classification	GHS Code	Description	References
Skin Irritation	H315	Causes skin irritation	
Serious Eye Irritation	H319	Causes serious eye irritation	
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335	May cause respiratory irritation	[4] [7]
Signal Word	Warning	[4]	

It is important to note that the chemical, physical, and toxicological properties of **Cesium pivalate** have not been thoroughly investigated. No data is available regarding its acute oral, dermal, or inhalation toxicity, nor its carcinogenic, mutagenic, or reproductive effects.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Cesium pivalate** are not publicly available in the reviewed literature. The hazard classifications are based on aggregated data from suppliers and regulatory bodies.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **Cesium pivalate**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Cesium pivalate** to determine the appropriate PPE. The following are general recommendations:

PPE Type	Specification	References
Eye/Face Protection	Safety glasses with side-shields or goggles.	
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.	
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved N95 dust mask or higher is recommended.	[4]

Handling Procedures

- Avoid contact with skin and eyes.
- Avoid inhalation of dust.
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.
- Keep away from incompatible materials such as strong oxidizing agents.

Storage Conditions

- Store in a tightly closed container.
- Keep in a dry and well-ventilated place.
- Store at room temperature.[\[3\]](#)
- Due to its hygroscopic nature, protect from moisture.[\[5\]](#)

Emergency Procedures and First Aid

In the event of exposure or a spill, immediate action is necessary.

First Aid Measures

Exposure Route	First Aid Procedure	References
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	
Skin Contact	Immediately wash off with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.	
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.	
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment. Avoid dust formation. Evacuate personnel to safe areas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

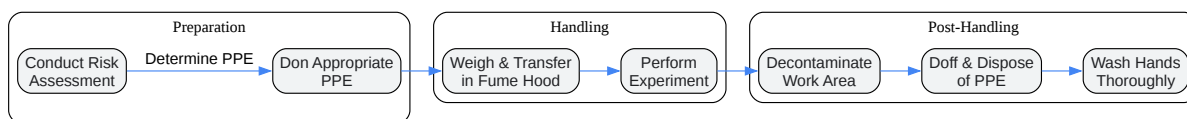
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.

Disposal Considerations

Dispose of **Cesium pivalate** and its container in accordance with local, regional, and national regulations. Waste material should be disposed of in an approved waste disposal plant.

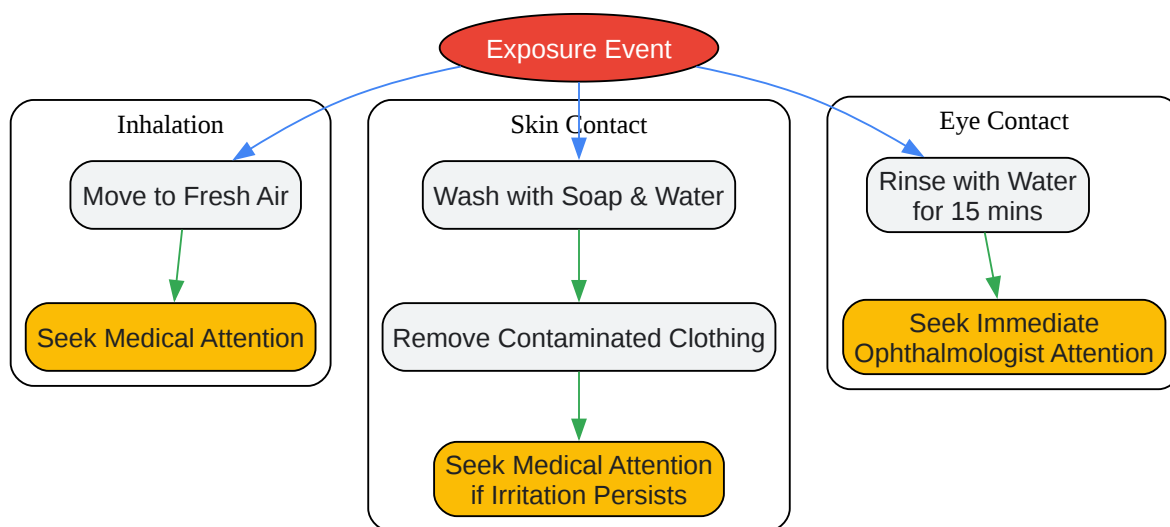
Visualized Workflows

To further clarify the safety and handling procedures, the following diagrams illustrate key workflows.



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Safe handling workflow for **Cesium pivalate**.



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First aid response to **Cesium pivalate** exposure.

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